

An In-depth Technical Guide on the Physicochemical Properties of 4,5-Dimethylisatin

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Compound of Interest

Compound Name: *4,5-Dimethylisatin*

Cat. No.: *B1605237*

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This technical guide provides a comprehensive overview of the physicochemical properties of **4,5-Dimethylisatin**, a derivative of the versatile heterocyclic compound isatin. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Core Physicochemical Properties

Quantitative data for **4,5-Dimethylisatin** is limited in publicly available literature. Therefore, where specific data for the 4,5-dimethyl derivative is unavailable, information for the parent compound, isatin, is provided as a reference point.

Property	4,5-Dimethylisatin	Isatin (Parent Compound)
Molecular Formula	$C_{10}H_9NO_2$ [1] [2]	$C_8H_5NO_2$
Molecular Weight	175.18 g/mol [1] [2]	147.13 g/mol [3]
Melting Point	Data not available	200-203 °C (decomposes) [3]
Boiling Point	Data not available	Data not available
Solubility (Water)	Data not available	Poorly soluble [4] [5]
Solubility (Organic Solvents)	Data not available	More soluble in ethanol, methanol, and DMSO [4]
pKa	Data not available	Data not available
logP	Data not available	0.83 [3]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These are generalized protocols and may require optimization for **4,5-Dimethylisatin**.

2.1. Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. A sharp melting point range is indicative of a pure compound.

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute).

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.

2.2. Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Apparatus: Vials, analytical balance, shaker, filtration device, and a method for quantification (e.g., UV-Vis spectrophotometer or HPLC).
- Procedure (Shake-Flask Method):
 - An excess amount of the solid compound is added to a known volume of the solvent in a vial.
 - The vial is sealed and agitated in a constant temperature shaker for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The resulting saturated solution is filtered to remove any undissolved solid.
 - The concentration of the solute in the filtrate is determined using a suitable analytical technique.

2.3. Determination of pKa

The pKa is a measure of the strength of an acid in solution.

- Apparatus: Potentiometer with a pH electrode, burette, stirrer.
- Procedure (Potentiometric Titration):
 - A known concentration of the compound is dissolved in a suitable solvent (e.g., water or a co-solvent system).

- The solution is titrated with a standardized solution of a strong acid or base.
- The pH of the solution is measured after each addition of the titrant.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point of the titration curve.

2.4. Determination of logP (Octanol-Water Partition Coefficient)

The logP value is a measure of the lipophilicity of a compound and is defined as the logarithm of the ratio of the concentrations of the un-ionized solute in the octanol and water phases at equilibrium.

- Apparatus: Separatory funnel or vials, shaker, analytical instrument for quantification (e.g., HPLC).
- Procedure (Shake-Flask Method):
 - A known amount of the compound is dissolved in a mixture of n-octanol and water.
 - The mixture is shaken vigorously to allow for partitioning of the compound between the two phases and then allowed to separate.
 - The concentration of the compound in both the n-octanol and water phases is determined analytically.
 - The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
 - logP is the base-10 logarithm of P.

Biological Activity and Potential Signaling Pathway

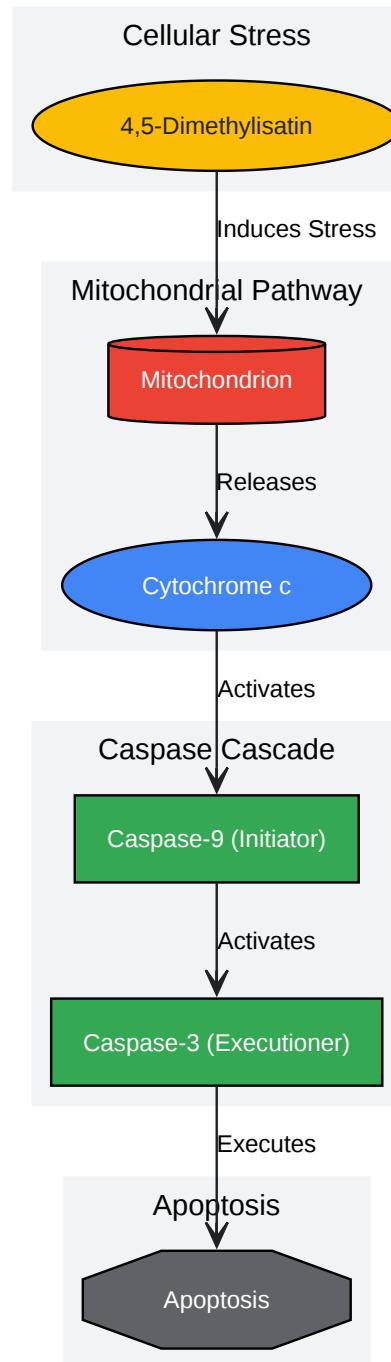
Isatin and its derivatives have been reported to exhibit a wide range of biological activities, including antiproliferative effects against various cancer cell lines.^[6] Studies on multi-substituted isatin derivatives have shown that they can induce apoptosis (programmed cell

death) in cancer cells.^[6] While the specific mechanism for **4,5-Dimethylisatin** has not been elucidated, a plausible pathway involves the activation of the intrinsic apoptosis pathway.

Proposed Antiproliferative Mechanism of Isatin Derivatives:

Isatin derivatives, including potentially **4,5-Dimethylisatin**, may exert their anticancer effects by inducing cellular stress, leading to the activation of the mitochondrial-mediated apoptotic pathway. This process involves the release of cytochrome c from the mitochondria, which then triggers a cascade of caspase activation, ultimately leading to the execution of apoptosis.

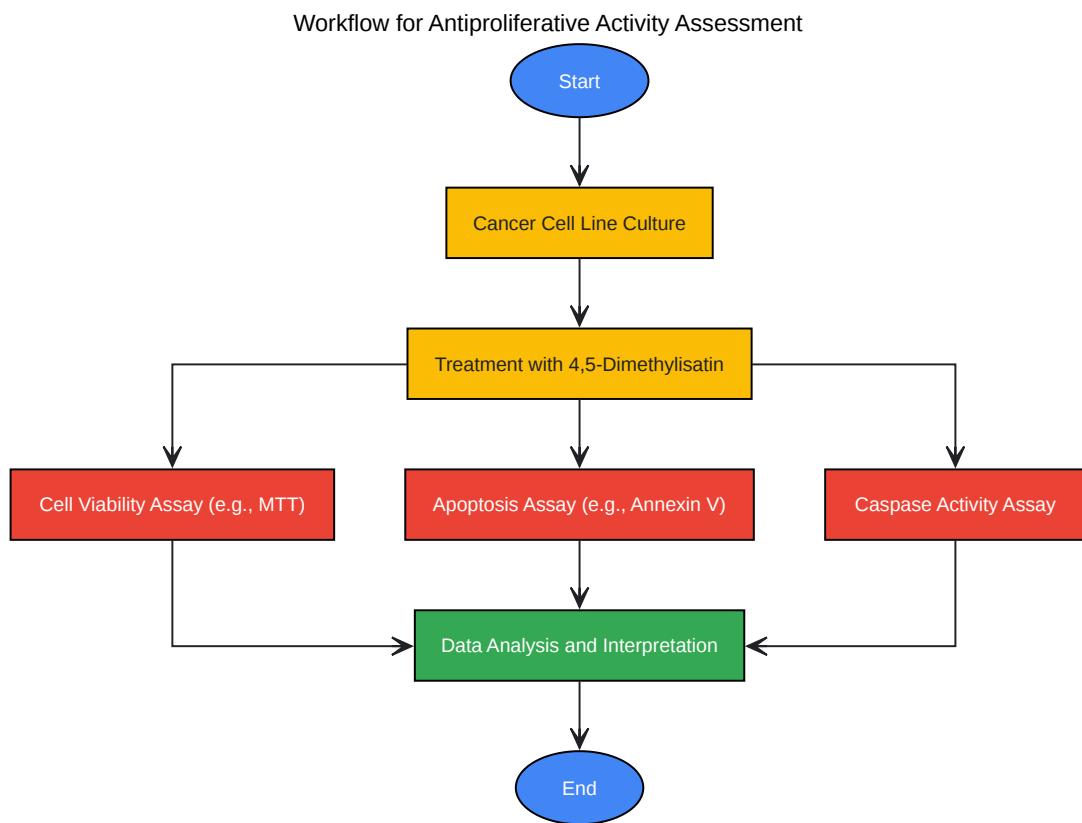
Proposed Apoptosis Induction Pathway for Isatin Derivatives

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Caption: Proposed intrinsic apoptosis pathway induced by **4,5-Dimethylisatin**.

Experimental Workflow for Assessing Antiproliferative Activity

The following workflow outlines the key steps to evaluate the potential of **4,5-Dimethylisatin** as an antiproliferative agent.



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Caption: Experimental workflow for evaluating the anticancer effects of **4,5-Dimethylisatin**.

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